

ML358: A Selective Small Molecule Inhibitor of the SKN-1 Pathway

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Compound of Interest

Compound Name: ML358

Cat. No.: B15556067

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

ML358 is a first-in-class small molecule inhibitor of the SKN-1 pathway, discovered through a high-throughput screen of the Molecular Libraries Small Molecule Repository. It serves as a valuable chemical probe for studying the SKN-1 signaling cascade, a critical regulator of stress response, detoxification, and longevity in the nematode *Caenorhabditis elegans*. The SKN-1 pathway is the functional ortholog of the mammalian Nrf2-Keap1 pathway, which is a key regulator of cellular defense against oxidative and xenobiotic stress. Notably, **ML358** exhibits high selectivity for the nematode SKN-1 pathway over the mammalian Nrf2 pathway, making it a promising tool for investigating nematode-specific biology and a potential starting point for the development of novel anthelmintics. This guide provides a comprehensive overview of the biological activity of **ML358**, including its mechanism of action, quantitative data, and detailed experimental protocols.

Mechanism of Action

ML358 functions by inhibiting the transcriptional activity of the SKN-1 protein in *C. elegans*. Under conditions of stress, such as exposure to oxidants or xenobiotics, SKN-1 translocates to the nucleus and activates the expression of a battery of cytoprotective genes, including those involved in Phase II detoxification. A key reporter for SKN-1 activity is the glutathione S-transferase gene, *gst-4*. **ML358** has been shown to block the induction of *gst-4* expression in response to SKN-1 activators. The precise molecular target of **ML358** within the SKN-1 pathway has not yet been fully elucidated, but it is known to act downstream of the p38 MAPK signaling cascade that is responsible for SKN-1 activation.

Quantitative Data

The biological activity of **ML358** has been quantified in various assays, primarily focusing on its potency as an inhibitor of the SKN-1 pathway and its selectivity.

Assay	Description	Result	Reference
Primary Screen (AID 485313)	High-throughput screen to identify inhibitors of juglone-induced gst-4p::GFP expression in C. elegans.	Identified as a potent inhibitor.	--INVALID-LINK--
IC ₅₀ Determination	Dose-response analysis of ML358's ability to inhibit juglone-induced gst-4p::GFP expression in C. elegans.	IC ₅₀ = 2.5 µM	--INVALID-LINK--
Mammalian Nrf2 Selectivity	Assessment of ML358's activity on the mammalian Nrf2 pathway using a human antioxidant response element (ARE) reporter assay.	No significant activity up to 20 µM.	--INVALID-LINK--
C. elegans Cytotoxicity	Evaluation of the toxicity of ML358 to wild-type C. elegans.	LC ₅₀ > 50 µM	--INVALID-LINK--

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Protocol 1: C. elegans SKN-1 Activity Assay using the gst-4p::GFP Reporter Strain

This protocol describes the primary assay used to identify and characterize inhibitors of the SKN-1 pathway.

Materials:

- C. elegans strain CL2166 (dvIs19 [gst-4p::GFP] unc-119(ed3))
- Nematode Growth Medium (NGM) agar plates
- E. coli OP50
- S-complete medium
- 384-well microplates
- Juglone (SKN-1 activator)
- **ML358** or other test compounds
- Automated fluorescence microscope or plate reader

Procedure:

- Worm Synchronization: Grow a synchronized population of CL2166 worms to the L4 larval stage using standard methods.
- Plate Preparation: Seed 384-well microplates with E. coli OP50 in S-complete medium.
- Compound Addition: Add **ML358** or other test compounds to the wells at the desired concentrations. Include appropriate vehicle controls (e.g., DMSO).
- Worm Dispensing: Dispense a defined number of synchronized L4 worms into each well of the 384-well plate.
- SKN-1 Activation: Add juglone to the wells to a final concentration that induces a robust GFP signal (typically in the low micromolar range). Include wells with no juglone as a negative control.
- Incubation: Incubate the plates at 20°C for 16-24 hours.

- **Imaging and Analysis:** Acquire images of the worms in each well using an automated fluorescence microscope. Quantify the mean GFP fluorescence intensity per worm.
- **Data Normalization:** Normalize the GFP intensity of the compound-treated wells to the positive (juglone only) and negative (vehicle only) controls to determine the percent inhibition.

Protocol 2: *C. elegans* Cytotoxicity Assay

This protocol is used to assess the toxicity of **ML358** to the worms.

Materials:

- Wild-type *C. elegans* (N2 strain)
- NGM agar plates
- *E. coli* OP50
- S-complete medium
- 96-well microplates
- **ML358** or other test compounds
- Dissecting microscope

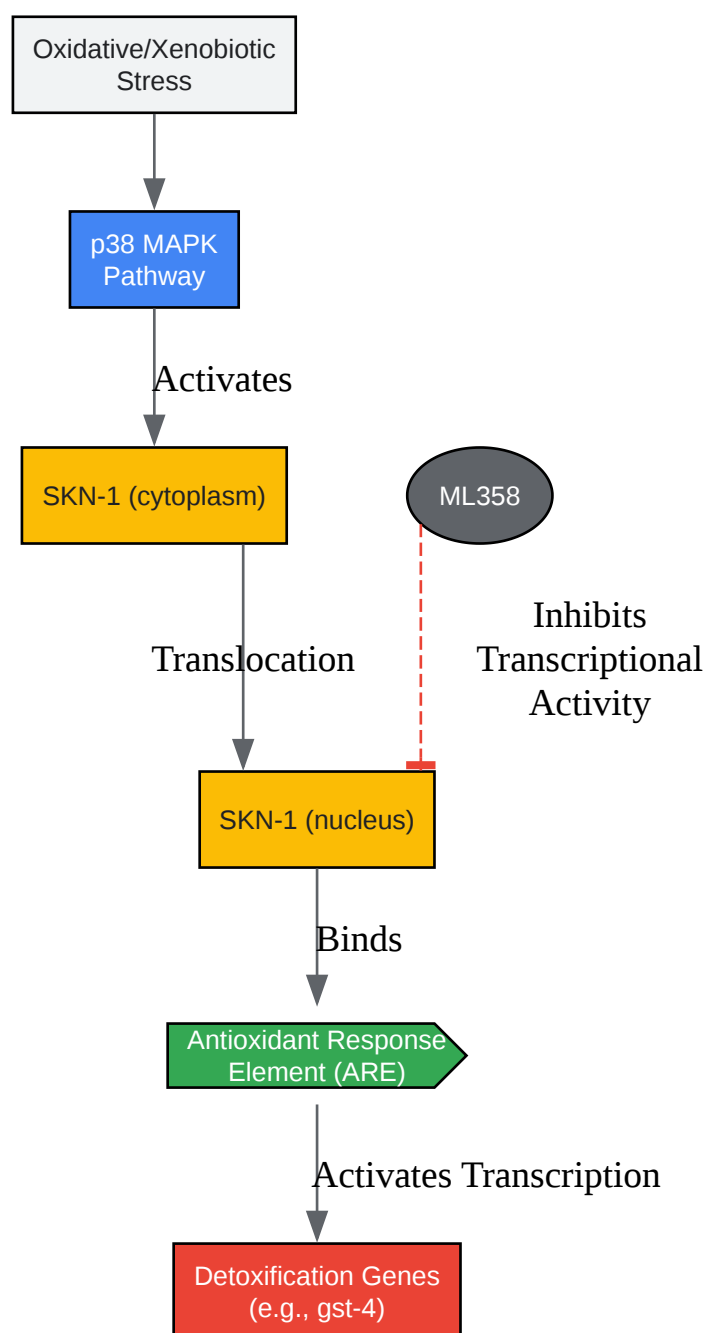
Procedure:

- **Worm Synchronization:** Grow a synchronized population of N2 worms to the L4 larval stage.
- **Plate Preparation:** Prepare a serial dilution of **ML358** in S-complete medium containing *E. coli* OP50 in a 96-well plate.
- **Worm Dispensing:** Add a defined number of synchronized L4 worms to each well.
- **Incubation:** Incubate the plates at 20°C for 24 hours.

- **Viability Scoring:** Score the viability of the worms in each well under a dissecting microscope. Worms that do not respond to a gentle touch with a platinum wire pick are considered dead.
- **LC₅₀ Determination:** Calculate the percentage of dead worms at each compound concentration and determine the LC₅₀ value.

Mandatory Visualizations

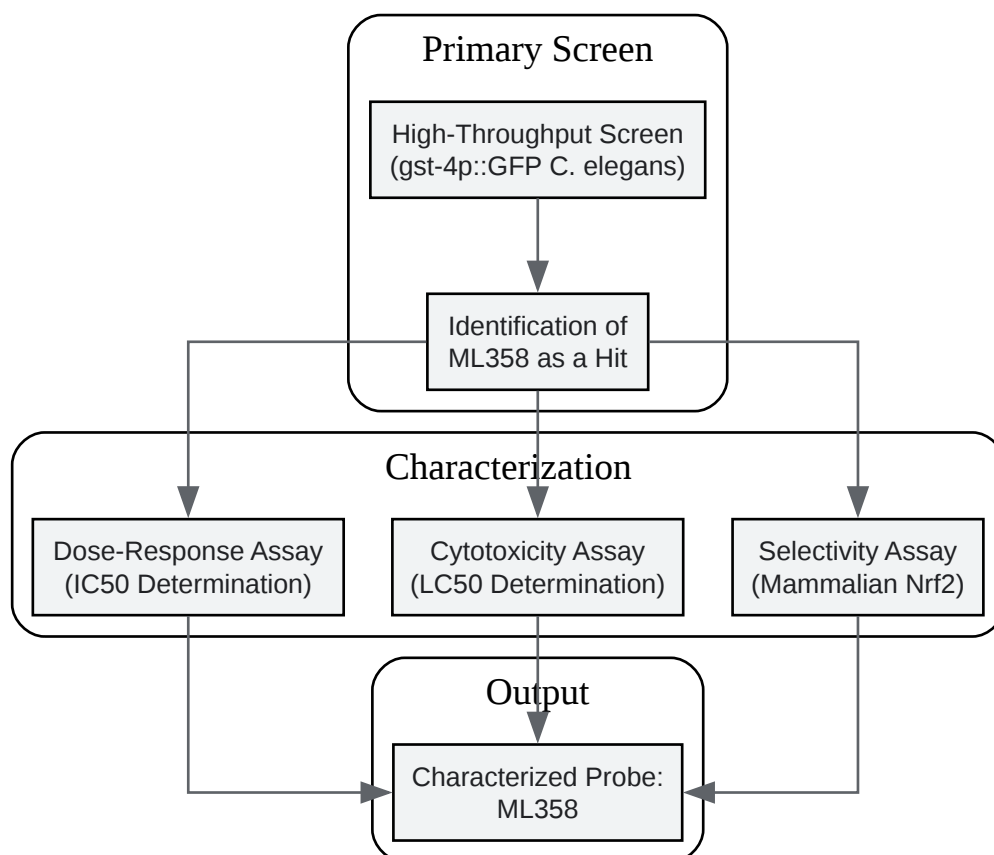
Signaling Pathway



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Caption: The SKN-1 signaling pathway in *C. elegans* and the inhibitory action of **ML358**.

Experimental Workflow



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Caption: Workflow for the discovery and characterization of **ML358**.

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